

An In-depth Technical Guide on the Fictional Compound Ecanetide

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Compound of Interest

Compound Name: *Ecanetide*
CAS No.: *119167-08-7*
Cat. No.: *B1671075*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ecanetide is a novel, first-in-class peptide-drug conjugate (PDC) currently under investigation for the treatment of a specific subtype of pancreatic cancer. This technical guide provides a comprehensive overview of the available preclinical data on **Ecanetide**, including its mechanism of action, key quantitative data, and detailed experimental protocols. The information presented herein is intended to serve as a valuable resource for researchers and drug development professionals interested in the therapeutic potential of this promising new agent.

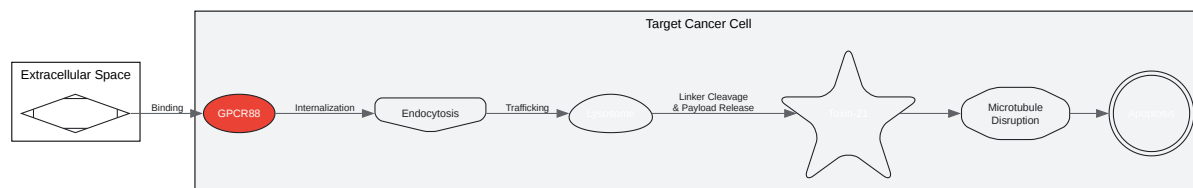
Mechanism of Action

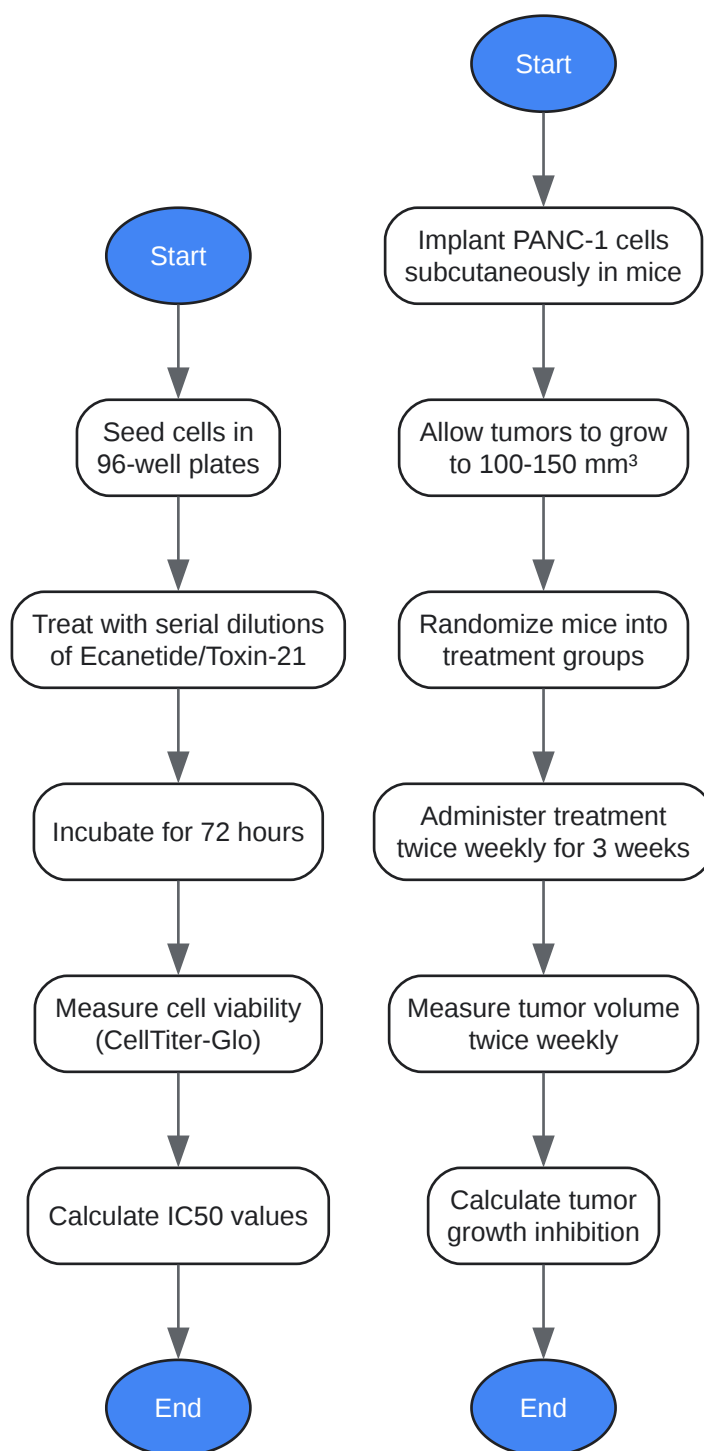
Ecanetide is designed to selectively target and eliminate cancer cells that overexpress the fictional G-protein coupled receptor 88 (GPCR88). The conjugate consists of three key components:

- A targeting peptide: A synthetic peptide with high affinity and selectivity for GPCR88.

- A cleavable linker: A linker that is stable in circulation but is efficiently cleaved by intracellular proteases upon internalization into the target cell.
- A cytotoxic payload: A potent microtubule inhibitor, "Toxin-21," which induces cell cycle arrest and apoptosis.

Upon intravenous administration, the targeting peptide of **Ecanetide** binds to GPCR88 on the surface of pancreatic cancer cells. This binding event triggers receptor-mediated endocytosis, leading to the internalization of the PDC. Within the lysosomal compartment of the cell, the cleavable linker is degraded, releasing the active Toxin-21 payload. The released toxin then disrupts microtubule dynamics, leading to mitotic catastrophe and subsequent apoptotic cell death.





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